

5-Hydroxynicotinic acid chemical properties and structure

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Compound of Interest

Compound Name: 5-Hydroxynicotinic acid

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5-Hydroxynicotinic Acid: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Abstract

5-Hydroxynicotinic acid, a derivative of nicotinic acid (Vitamin B3), is a molecule of significant interest in various scientific domains, including medicinal chemistry, metabolic studies, and materials science. Its chemical structure, featuring both a hydroxyl and a carboxylic acid functional group on a pyridine ring, imparts unique properties that make it a versatile building block for the synthesis of novel compounds. This technical guide provides an in-depth overview of the chemical properties, structure, synthesis, and known biological roles of **5-hydroxynicotinic acid**. Detailed experimental protocols for its synthesis and characterization are provided, along with a visualization of its involvement in a key metabolic pathway.

Chemical Properties and Structure

5-Hydroxynicotinic acid is a white to off-white or yellow crystalline solid.^{[1][2]} Its fundamental chemical and physical properties are summarized in the table below.

Property	Value	Source(s)
IUPAC Name	5-Hydroxypyridine-3-carboxylic acid	[3]
Molecular Formula	C ₆ H ₅ NO ₃	[2]
Molecular Weight	139.11 g/mol	[2]
Melting Point	299 °C	[4][5]
Boiling Point (Predicted)	519.3 ± 35.0 °C	[4]
pKa (Predicted)	2.08 ± 0.10	[2]
Solubility	Soluble in water	[2]
Appearance	White to off-white to yellow solid	[1][4]
SMILES	<chem>C1=C(C=NC=C1O)C(=O)O</chem>	[2]
InChI	InChI=1S/C6H5NO3/c8-5-1-4(6(9)10)2-7-3-5/h1-3,8H,(H,9,10)	[2]
CAS Number	27828-71-3	[2]

Experimental Protocols

Synthesis of 5-Hydroxynicotinic Acid from 5-Bromonicotinic Acid

This protocol describes the synthesis of **5-hydroxynicotinic acid** from 5-bromonicotinic acid via a nucleophilic aromatic substitution reaction.

Materials:

- 5-Bromonicotinic acid
- Sodium hydroxide (NaOH)

- Copper(II) sulfate pentahydrate ($\text{CuSO}_4 \cdot 5\text{H}_2\text{O}$)
- Copper powder (Cu)
- Sodium sulfide hydrate ($\text{Na}_2\text{S} \cdot x\text{H}_2\text{O}$)
- Hydrochloric acid (HCl)
- Distilled water
- Ethanol

Procedure:

- In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, dissolve 10.1 g (0.05 mol) of 5-bromonicotinic acid in 63 mL of water containing 10 g of NaOH.[4]
- To this solution, add 3.1 g of copper(II) sulfate pentahydrate and 0.42 g of copper powder.[4]
- Heat the reaction mixture to reflux with vigorous stirring for 30 hours.[4]
- After cooling the mixture to room temperature, add 4.8 g of sodium sulfide hydrate and continue stirring overnight.[4]
- Heat the mixture to 70 °C and filter to remove insoluble copper salts.
- Cool the filtrate and acidify with concentrated hydrochloric acid to a pH of approximately 3.
- The precipitate of **5-hydroxynicotinic acid** is collected by filtration, washed with cold water, and then with a small amount of cold ethanol.
- The crude product can be purified by recrystallization from hot water.[3]

Purification by Recrystallization

Procedure:

- Dissolve the crude **5-hydroxynicotinic acid** in a minimum amount of boiling distilled water.
[3]

- If the solution is colored, add a small amount of activated charcoal and boil for a few minutes.
- Hot-filter the solution to remove the charcoal and any insoluble impurities.
- Allow the filtrate to cool slowly to room temperature, then place it in an ice bath to maximize crystal formation.
- Collect the purified crystals by vacuum filtration, wash with a small amount of ice-cold water, and dry in a vacuum oven.

Characterization

¹H NMR Spectroscopy:

- Sample Preparation: Dissolve 5-10 mg of the purified **5-hydroxynicotinic acid** in 0.6 mL of a suitable deuterated solvent (e.g., DMSO-d₆).
- Analysis: Acquire the ¹H NMR spectrum. The expected chemical shifts for the aromatic protons will appear in the range of 7.5-8.5 ppm.

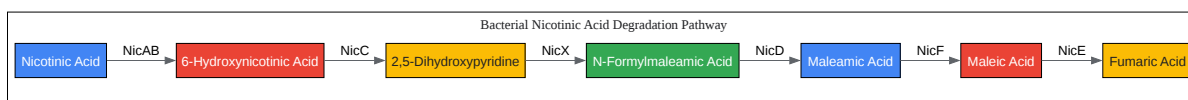
Infrared (IR) Spectroscopy:

- Sample Preparation: Prepare a KBr pellet containing a small amount of the dried product or acquire the spectrum using an ATR accessory.
- Analysis: The IR spectrum will show a broad O-H stretching band for the carboxylic acid around 2500-3300 cm⁻¹, a C=O stretching vibration for the carboxylic acid around 1700 cm⁻¹, and C=C and C=N stretching vibrations characteristic of the pyridine ring.

Signaling and Metabolic Pathways

While specific signal transduction pathways directly modulated by **5-hydroxynicotinic acid** are not extensively documented, its structural similarity to nicotinic acid suggests potential interactions with nicotinic acid receptors and related metabolic pathways. A significant area of research is its role in microbial metabolism. The following diagram illustrates the bacterial degradation pathway of nicotinic acid, which involves the formation of a hydroxylated

intermediate, 6-hydroxynicotinic acid, a close isomer of the title compound. This pathway highlights a key biological context for the enzymatic processing of hydroxynicotinic acids.



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Caption: Bacterial degradation pathway of nicotinic acid.

Biological and Pharmacological Roles

5-Hydroxynicotinic acid serves as a versatile precursor in the synthesis of various biologically active molecules.[6] Its derivatives have been investigated for several therapeutic applications. For instance, certain derivatives have demonstrated cardioprotective effects by reducing oxidative stress markers.[7] As a nicotinic acid analog, it is also utilized in studies investigating metabolic processes, particularly the mechanisms of enzymatic hydroxylation.[8] The presence of both a hydroxyl and a carboxylic acid group allows for diverse chemical modifications, making it a valuable scaffold in drug discovery programs aimed at developing new therapeutic agents.[6]

Conclusion

5-Hydroxynicotinic acid is a compound with well-defined chemical properties and a versatile structure that lends itself to a wide range of applications in research and development. This guide has provided a consolidated resource on its key characteristics, detailed methodologies for its synthesis and purification, and an insight into its role in metabolic pathways. For researchers in drug discovery and medicinal chemistry, **5-hydroxynicotinic acid** represents a valuable building block with the potential for the development of novel therapeutic agents.

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